

# Spectroscopic Characterization of Isoindolin-5-ol Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: *Isoindolin-5-ol hydrochloride*

Cat. No.: B6344025

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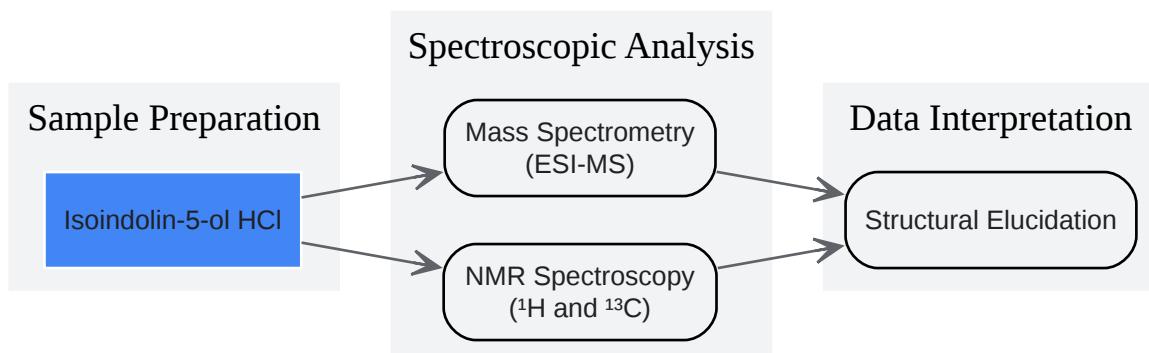
This technical guide provides an in-depth analysis of the spectroscopic data for **Isoindolin-5-ol hydrochloride** (CAS No. 1126832-40-3), a key intermediate in pharmaceutical research and development. The structural elucidation of such molecules is fundamental to ensuring the integrity of medicinal chemistry programs. Herein, we present a detailed examination of its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, offering insights into the experimental choices and data interpretation that underpin its structural confirmation.

## Introduction to Isoindolin-5-ol Hydrochloride

**Isoindolin-5-ol hydrochloride** is a heterocyclic compound featuring a bicyclic isoindoline core with a hydroxyl substituent on the benzene ring. The hydrochloride salt form enhances its stability and solubility in aqueous media, a critical attribute for many pharmaceutical applications. Accurate and comprehensive spectroscopic characterization is paramount for verifying its chemical identity and purity. This guide will focus on the practical application and interpretation of  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and MS data for this compound.

## Molecular Structure and Spectroscopic Correlation

The structural framework of **Isoindolin-5-ol hydrochloride** dictates its unique spectroscopic signature. Understanding the relationship between the molecular geometry and the expected spectroscopic signals is the first step in a rigorous analysis.

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